

stability of LY2940094 tartrate in solution over time

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Compound of Interest

Compound Name: LY2940094 tartrate

Cat. No.: B608729

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Technical Support Center: LY2940094 Tartrate

Welcome to the technical support center for **LY2940094 tartrate**. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on the stability of **LY2940094 tartrate** in solution and to offer troubleshooting for common experimental issues.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **LY2940094 tartrate** solid compound and stock solutions?

A1: For long-term storage, the solid form of **LY2940094 tartrate** should be stored at -20°C. Stock solutions, typically prepared in an organic solvent like DMSO, should be aliquoted to avoid repeated freeze-thaw cycles. For short-term storage, stock solutions in DMSO can be kept at -20°C for up to one month. For longer-term storage of up to six months, it is recommended to store the DMSO stock solution at -80°C.^[1]

Q2: What is the recommended solvent for preparing stock solutions of **LY2940094 tartrate**?

A2: Dimethyl sulfoxide (DMSO) is a commonly used solvent for preparing high-concentration stock solutions of **LY2940094 tartrate**. A solubility of up to 10 mM in DMSO has been reported. When preparing aqueous working solutions, ensure the final concentration of DMSO is low (typically less than 0.5%) to avoid solvent-induced effects in biological assays.

Q3: My **LY2940094 tartrate** solution appears cloudy after dilution in aqueous buffer. What should I do?

A3: Cloudiness or precipitation upon dilution into aqueous buffers is a common issue for hydrophobic small molecules. This indicates that the compound's solubility limit in the aqueous buffer has been exceeded. To address this, you can try the following:

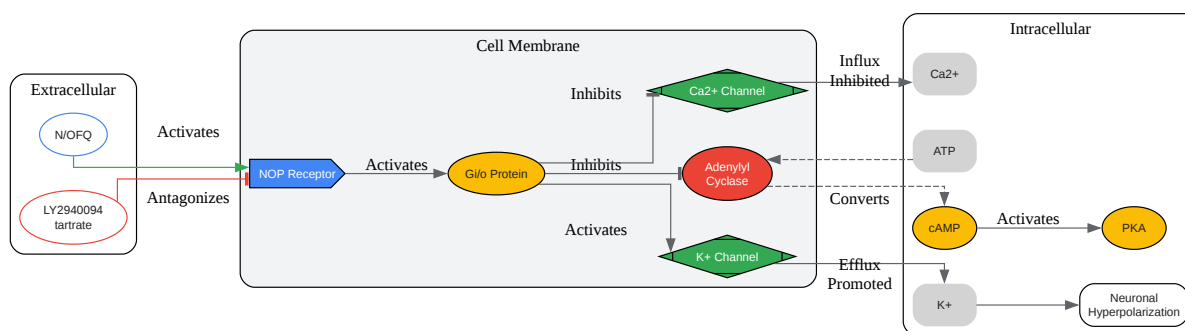
- Lower the final concentration: The most straightforward solution is to work with a lower final concentration of **LY2940094 tartrate**.
- Use a solubilizing agent: For in vivo studies, a formulation with excipients like PEG300 and Tween-80 can be used to improve solubility.
- Gentle warming and sonication: Briefly warming the solution to 37°C and sonicating may help in redissolving the compound. However, be cautious about potential degradation at elevated temperatures. Always visually inspect for complete dissolution before use.

Q4: How does **LY2940094 tartrate** exert its biological effects?

A4: LY2940094 is a potent and selective antagonist of the Nociceptin/Orphanin FQ (N/OFQ) peptide (NOP) receptor, also known as the opioid receptor-like 1 (ORL1) receptor.^{[1][2][3]} By blocking the binding of the endogenous ligand N/OFQ to the NOP receptor, LY2940094 modulates various signaling pathways involved in pain, reward, mood, and feeding behaviors.

NOP Receptor Signaling Pathway

The following diagram illustrates the primary signaling cascade initiated by the activation of the NOP receptor, which is antagonized by LY2940094.



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Caption: NOP Receptor Signaling Pathway Antagonized by **LY2940094 Tartrate**.

Troubleshooting Guide

This guide addresses common issues encountered during experiments with **LY2940094 tartrate**.

Issue	Possible Cause	Troubleshooting Steps
Inconsistent experimental results between batches	Compound Instability: Degradation of LY2940094 tartrate in solution over time, especially in aqueous buffers at 37°C.	1. Prepare fresh dilutions: Always prepare working dilutions from a frozen stock solution immediately before each experiment. 2. Minimize exposure to harsh conditions: Avoid prolonged exposure of solutions to light and elevated temperatures. 3. Perform a stability check: If instability is suspected, conduct a simple stability experiment by incubating the compound in your experimental buffer for the duration of your assay and then testing its activity.
Low or no observable activity of the compound	Precipitation: The compound may have precipitated out of the solution, especially after dilution in aqueous media.	1. Visual inspection: Carefully inspect the solution for any visible precipitate before adding it to your assay. 2. Check final solvent concentration: Ensure the final concentration of DMSO or other organic solvents is below the tolerance level of your experimental system (usually <0.5%). 3. Confirm stock concentration: If possible, verify the concentration of your stock solution using a suitable analytical method like HPLC-UV.
Unexpected cellular toxicity	Solvent toxicity: High concentrations of the solvent	1. Run a solvent control: Always include a vehicle control (the same

(e.g., DMSO) can be toxic to cells.

concentration of solvent without the compound) in your experiments to assess solvent-related toxicity. 2. Lower solvent concentration: Keep the final solvent concentration as low as possible, ideally $\leq 0.1\%$.

Experimental Protocol: Assessing the Stability of LY2940094 Tartrate in Aqueous Solution

This protocol outlines a general method for determining the stability of **LY2940094 tartrate** in an aqueous buffer (e.g., Phosphate-Buffered Saline, PBS) over time using High-Performance Liquid Chromatography (HPLC).

Objective: To quantify the degradation of **LY2940094 tartrate** in PBS at different temperatures over a 48-hour period.

Materials:

- **LY2940094 tartrate**
- DMSO (HPLC grade)
- Phosphate-Buffered Saline (PBS), pH 7.4
- HPLC system with a UV detector
- C18 reverse-phase HPLC column
- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Formic acid (or other suitable mobile phase modifier)

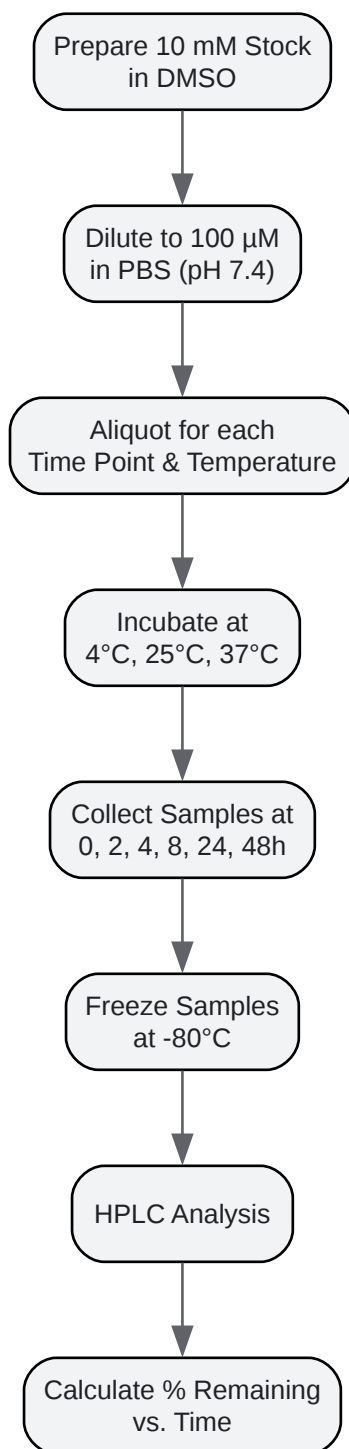
- Incubators or water baths set to 4°C, 25°C (room temperature), and 37°C
- Sterile microcentrifuge tubes

Procedure:

- Preparation of Stock Solution:
 - Prepare a 10 mM stock solution of **LY2940094 tartrate** in DMSO.
- Preparation of Working Solutions:
 - Dilute the 10 mM stock solution with PBS (pH 7.4) to a final concentration of 100 µM. Ensure the final DMSO concentration is low (e.g., 1%).
 - Vortex briefly to mix.
- Incubation:
 - Aliquot the 100 µM working solution into separate sterile microcentrifuge tubes for each time point and temperature.
 - Place the tubes in incubators/water baths at 4°C, 25°C, and 37°C.
- Sample Collection:
 - At designated time points (e.g., 0, 2, 4, 8, 24, and 48 hours), remove one aliquot from each temperature condition.
 - Immediately freeze the collected samples at -80°C to halt any further degradation until HPLC analysis.
- HPLC Analysis:
 - Thaw the samples just before analysis.
 - Analyze the concentration of **LY2940094 tartrate** in each sample using a validated HPLC-UV method. A generic starting point for method development could be:

- Column: C18, 4.6 x 150 mm, 5 μ m
- Mobile Phase: A gradient of acetonitrile and water with 0.1% formic acid.
- Flow Rate: 1.0 mL/min
- Detection Wavelength: Determined by UV-Vis scan of **LY2940094 tartrate** (likely in the 280-310 nm range).
- Quantify the peak area corresponding to **LY2940094 tartrate**.
- Data Analysis:
 - Calculate the percentage of **LY2940094 tartrate** remaining at each time point relative to the 0-hour time point for each temperature.
 - Plot the percentage remaining versus time for each temperature to visualize the degradation profile.

Experimental Workflow



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References

- 1. A Novel, Orally Bioavailable Nociceptin Receptor Antagonist, LY2940094, Reduces Ethanol Self-Administration and Ethanol Seeking in Animal Models - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
- 3. A Novel Nociceptin Receptor Antagonist LY2940094 Inhibits Excessive Feeding Behavior in Rodents: A Possible Mechanism for the Treatment of Binge Eating Disorder - PubMed [pubmed.ncbi.nlm.nih.gov]
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